

An In-depth Technical Guide to 1,3,5-Triphenyl-1,5-pentanedione

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Compound of Interest

Compound Name: *1,3,5-Triphenyl-1,5-pentanedione*

Cat. No.: B1329822

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,3,5-triphenyl-1,5-pentanedione**, including its chemical identity, physicochemical properties, a proposed synthetic route, and potential biological applications based on related structures.

Chemical Identity and Nomenclature

The unequivocally accepted IUPAC name for the compound is **1,3,5-triphenyl-1,5-pentanedione**.^{[1][2][3]} It is also commonly referred to as 1,3,5-triphenylpentane-1,5-dione.^{[2][4][5]} This molecule is a symmetrical diketone with a central phenyl group attached to the third carbon of a five-carbon chain, and terminal phenyl groups attached to the carbonyl carbons.

Physicochemical and Spectroscopic Data

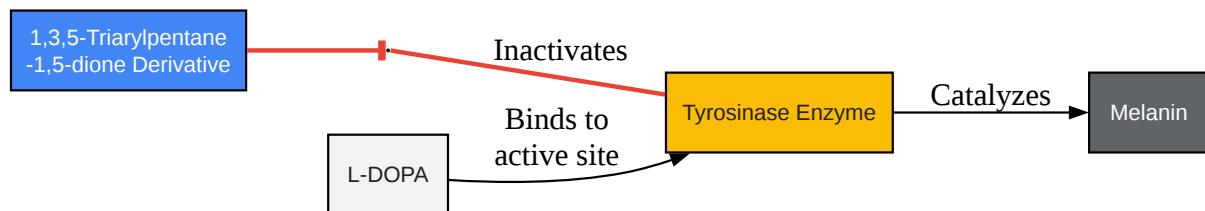
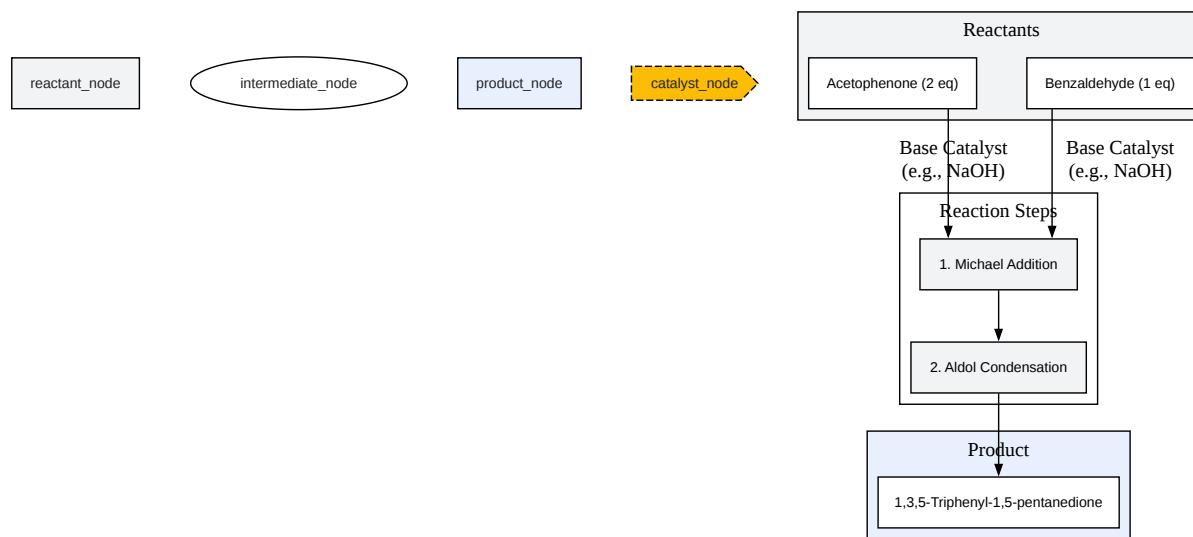
The known properties of **1,3,5-triphenyl-1,5-pentanedione** are summarized in the table below. This data is essential for its identification, purification, and handling in a laboratory setting.

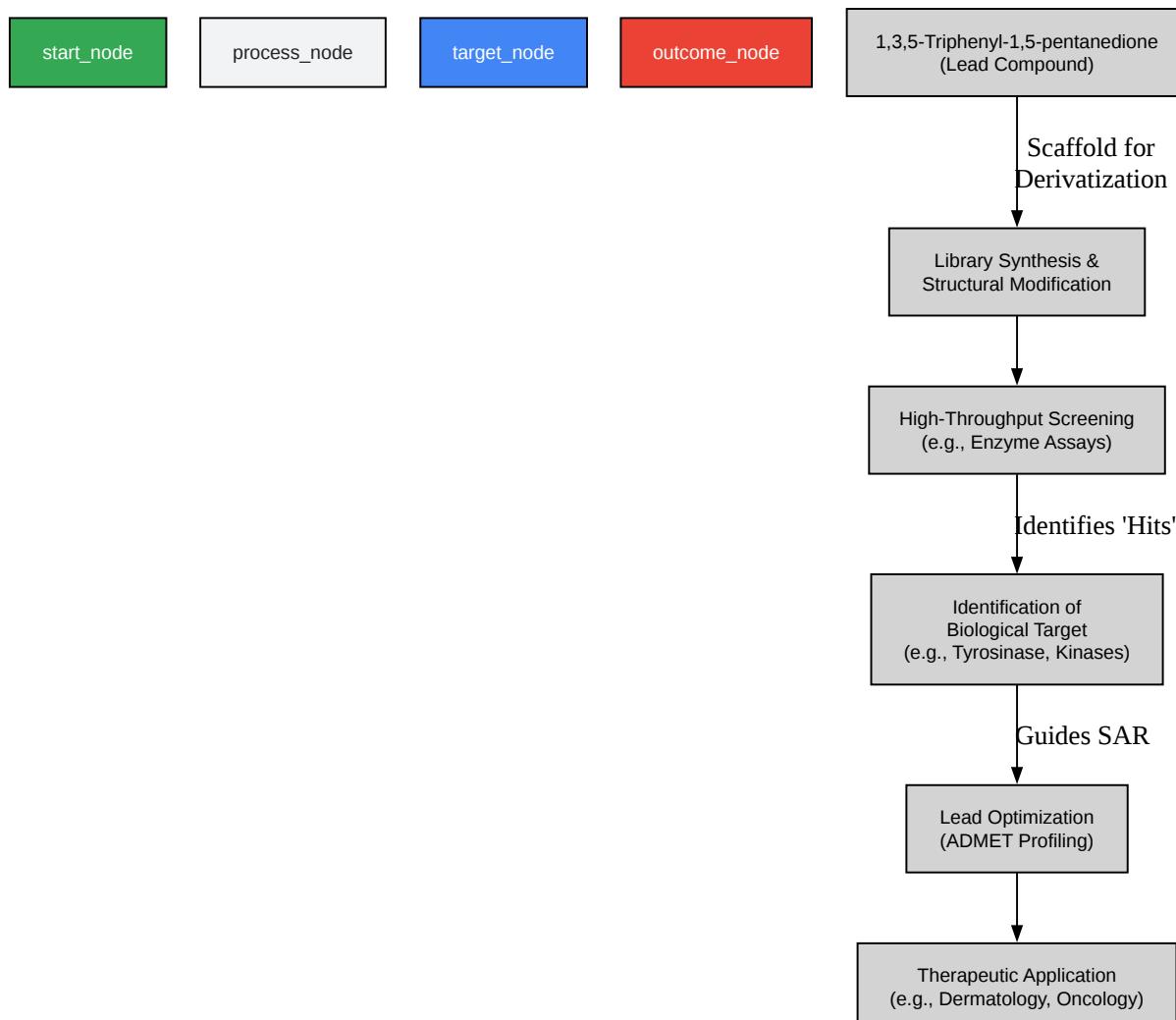
Property	Value	Source
CAS Registry Number	6263-84-9	[1] [2] [3] [4] [6] [7]
Molecular Formula	C ₂₃ H ₂₀ O ₂	[1] [3] [6]
Molecular Weight	328.40 g/mol	[1] [4] [6]
Melting Point	85 °C	[4]
Boiling Point (Predicted)	509.4 ± 50.0 °C	[4]
Density (Predicted)	1.127 ± 0.06 g/cm ³	[4]
Appearance	Not specified (typically solid)	
Solubility	Not specified	
Spectroscopic Data	IR and Mass Spectrometry data are available through the NIST WebBook. [1]	

Proposed Synthesis: Experimental Protocol

While specific literature detailing the synthesis of **1,3,5-triphenyl-1,5-pentanedione** is not abundant, a logical and efficient synthetic route can be proposed based on established organic chemistry principles, such as the Michael addition followed by an Aldol-type reaction. A study on the green synthesis of analogous 1,3,5-triarylpentane-1,5-diones provides a strong basis for this proposed protocol.[\[8\]](#)

The proposed reaction involves a base-catalyzed condensation of acetophenone and benzaldehyde.



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